

Fmoc-D-Allylglycine safety data sheet information

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Compound of Interest

Compound Name: Fmoc-D-Allylglycine

Cat. No.: B557745

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An In-Depth Technical Guide on the Safety of Fmoc-D-Allylglycine

This technical guide provides a comprehensive overview of the safety information for **Fmoc-D-Allylglycine** (CAS No: 170642-28-1), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical Identification

Fmoc-D-Allylglycine is a protected amino acid derivative commonly used in peptide synthesis and other areas of chemical research.^{[1][2]}

| Identifier | Data |
|-------------------|-------------------------------------------------------------------|
| Chemical Name | Fmoc-D-Allylglycine |
| Synonyms | (R)-N-Fmoc-Allylglycine, Fmoc-D-Gly(allyl)-OH ^{[2][3]} |
| CAS Number | 170642-28-1 ^{[1][4]} |
| Molecular Formula | C ₂₀ H ₁₉ NO ₄ ^{[1][4]} |
| Molecular Weight | 337.37 g/mol ^{[3][5]} |


Hazard Identification and Classification

Fmoc-D-Allylglycine is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] However, some suppliers note that the toxicological properties have not been thoroughly investigated.[6] It is crucial to handle this chemical with caution.[6]

GHS Classification[4]

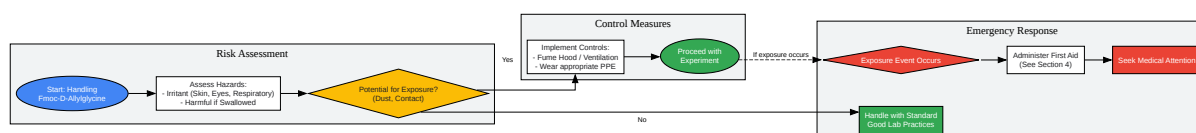
| Hazard Class | Category | Hazard Statement |
|--------------------------------|-------------|----------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity | Category 3 | H335: May cause respiratory irritation |

GHS Label Elements

- Pictograms:
 -  alt text
- Signal Word: Warning[4]
- Precautionary Statements:
 - Prevention: P261, P264, P270, P271, P280[7]
 - Response: P302+P352, P304+P340, P305+P351+P338, P330[7]
 - Storage: Store in a well-ventilated place. Keep container tightly closed.[8]
 - Disposal: Dispose of contents/container to an approved waste disposal plant.[8]

Safe Handling and Exposure Control

Proper handling and storage are critical to minimize risk. This involves using appropriate engineering controls and personal protective equipment (PPE).



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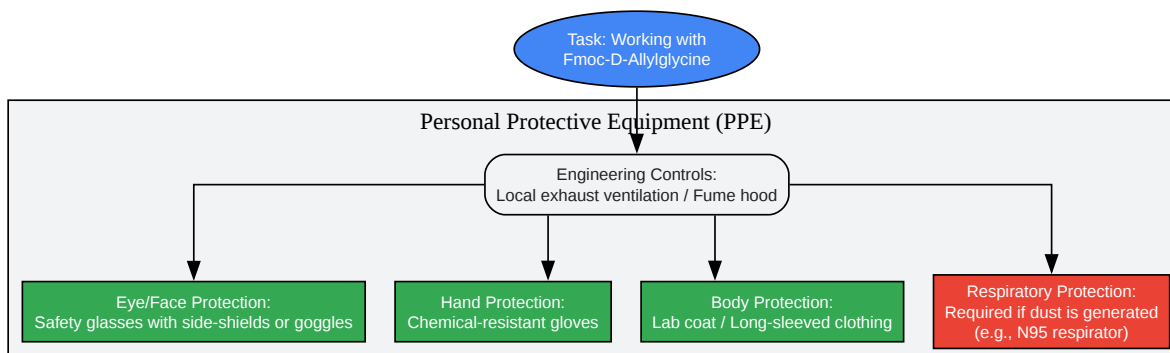
Hazard Identification and Response Workflow

Experimental Protocols: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[9] Avoid the formation of dust and aerosols.[4] Use only in a well-ventilated area, preferably in a chemical fume hood. Do not eat, drink, or smoke when using this product.[10]
- Conditions for Safe Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[10][9] Storage temperature recommendations vary, including room temperature, 4°C, or 2-8°C.[4][5][6] Store away from strong oxidizing agents.[6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.



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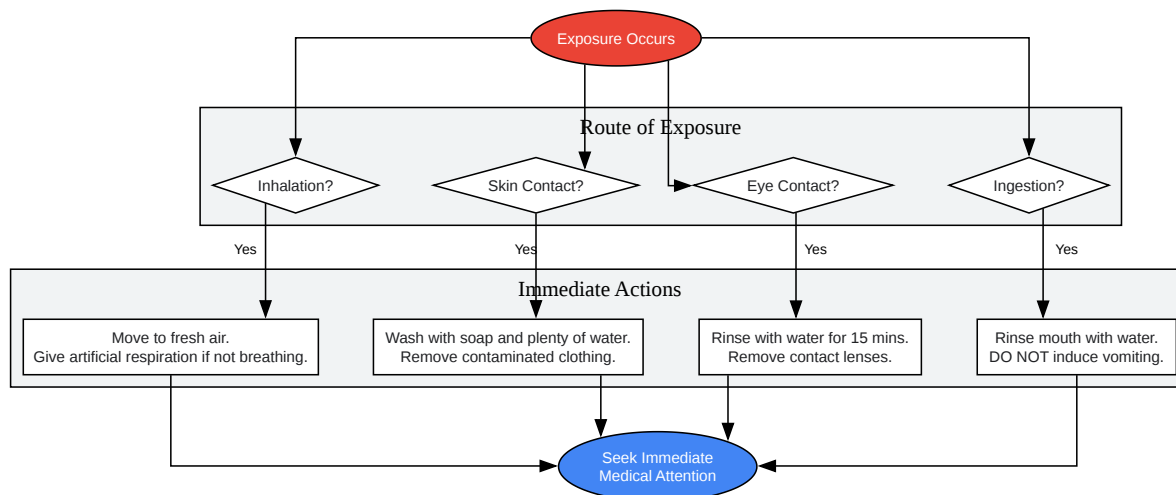
Personal Protective Equipment (PPE) Logic Diagram

Recommended Personal Protective Equipment

| Protection Type | Specification |
|------------------------|------------------------------------------------------------------------------------------------------------------|
| Engineering Controls | Use in a well-ventilated area. Local exhaust ventilation is required where solids are handled as powders.[6] |
| Eye/Face Protection | Wear safety glasses with side-shields (or goggles) approved under standards such as EN166 (EU) or NIOSH (US).[4] |
| Hand Protection | Handle with chemical-resistant gloves. Gloves must be inspected prior to use.[4] |
| Skin/Body Protection | Wear a lab coat, long-sleeved clothing, or a complete suit protecting against chemicals.[4][10] |
| Respiratory Protection | For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[4] |

Emergency and First-Aid Procedures

Immediate and appropriate action is vital in case of accidental exposure.



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First-Aid Measures Flowchart

- **Inhalation:** If dust is inhaled, remove the person to fresh air.[6] If breathing is difficult, give oxygen; if not breathing, give artificial respiration.[3] Seek medical attention if discomfort persists.[6]
- **Skin Contact:** Immediately wash the skin with soap and copious amounts of water.[6] Remove contaminated clothing. Seek medical attention if irritation occurs.[3]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[4] Continue rinsing and consult a physician.[4]

- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious.[6]
Do NOT induce vomiting.[6] Call a physician immediately.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: Thermal decomposition may produce hazardous gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[6][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][9]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required.[10] Ensure adequate ventilation, and avoid breathing dust.[4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent the product from entering drains or water courses.[6]
- Containment and Cleaning: Sweep up and shovel the material into a suitable, closed container for disposal.[4] Avoid creating dust.[4]

Physicochemical Data

| Property | Value |
|---------------|------------------------------------------------------------------------|
| Appearance | White to off-white powder or crystals[5] |
| Melting Point | 134-140 °C[5] |
| Solubility | No quantitative data available; described as having good solubility[1] |
| Flash Point | Not applicable[12] |

Stability and Reactivity

| Parameter | Description |
|-------------------------|-----------------------------------------------------------|
| Reactivity | No data available |
| Chemical Stability | Stable under recommended storage conditions[9] |
| Conditions to Avoid | Incompatible products, dust formation[9] |
| Incompatible Materials | Strong oxidizing agents[9] |
| Hazardous Decomposition | Carbon oxides (COx), Nitrogen oxides (NOx) when burned[6] |

Toxicological Information

The toxicological properties of **Fmoc-D-Allylglycine** have not been fully investigated.[6] The available data from GHS classifications indicate potential health effects.

| Effect | Finding |
|---------------------------|-------------------------------------------------------------------|
| Acute Toxicity (Oral) | Harmful if swallowed[4] |
| Skin Corrosion/Irritation | Causes skin irritation[4] |
| Eye Damage/Irritation | Causes serious eye irritation[4] |
| STOT-Single Exposure | May cause respiratory irritation[4] |
| Chronic Exposure | No information available; prolonged exposure should be limited[6] |

Note: No quantitative toxicity data (e.g., LD50/LC50) or detailed experimental protocols for these findings are available in the reviewed safety data sheets.

Ecological and Disposal Considerations

- Ecotoxicity: No data is available regarding the ecological effects of this substance. It should not be released into the environment.[10]

- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

Transport Information

Fmoc-D-Allylglycine is not regulated as a hazardous material for transportation under DOT (US), IATA, or IMDG regulations.^[10]

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